

A Comparative Guide to the Influence of Neodymium Magnets on Battery Charging Systems

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Neodymium

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The intersection of magnetism and electrochemistry presents a compelling, albeit debated, frontier in energy storage technology. The application of strong, static magnetic fields, particularly those generated by **neodymium** (NdFeB) magnets, to battery charging systems has yielded a spectrum of results ranging from significant performance enhancements to negligible effects. This guide provides an objective comparison of the reported influences, supported by experimental data, to elucidate the current state of research and potential applications.

Theoretical Underpinnings: How Might Magnets Influence Charging?

The primary hypothesis for how a static magnetic field could alter battery performance centers on its interaction with moving ions within the electrolyte.^{[1][2]} Several forces are proposed to be at play:

- **Lorentz Force:** This force acts on charged particles (ions) moving within a magnetic field, causing their trajectory to curve. This could induce convection in the electrolyte, improving mass transport and ensuring a more uniform distribution of ions at the electrode surfaces.
- **Magnetohydrodynamic (MHD) Effect:** The interaction between the magnetic field and the local current density within the electrolyte can induce fluid motion (convection).[3] This MHD-driven flow can enhance mass transfer rates, potentially reducing concentration polarization, which is a limiting factor in high-rate charging.
- **Electrode Kinetics and Deposit Morphology:** By influencing ion flow, magnetic fields may alter the kinetics of electrochemical reactions at the electrode surface and affect the morphology of metal deposition (e.g., suppressing lithium dendrite growth), which is a critical safety and longevity concern.[2]

Conversely, a significant portion of literature suggests that for typical applications, the effects of static magnetic fields from permanent magnets on the core electrochemical reactions within a battery are minimal.[1] The debate continues as research in this area is still emerging, with inconsistent results often attributed to varying experimental conditions and battery chemistries. [1]

Quantitative Analysis: A Review of Experimental Findings

Recent studies have sought to quantify the effects of external magnetic fields on the charging and discharging performance of lithium-ion batteries. The results, while not universally consistent, suggest potential improvements in capacity, energy, and efficiency under specific conditions.

Table 1: Comparative Performance of 18650 Li-ion Batteries Under External Magnetic Fields

Magnetic Induction Intensity (mT)	Discharge Capacity (Ah)	Charge Capacity (Ah)	Discharge Energy (Wh)	Charge Energy (Wh)	Percentage Increase in Discharge Energy vs. 0 mT
0	2.39	2.45	8.66	9.87	0.00%
3.98	2.44	2.50	8.85	10.08	2.20%
19.75	2.47	2.53	8.97	10.22	3.58%
39.50	2.50	2.56	9.09	10.34	5.00%

Data summarized from a study on 18650 lithium-ion batteries. The results indicate a clear trend where increasing magnetic field strength corresponds to an increase in both capacity and energy during charge and discharge cycles.[4] A related experiment showed that after 20 cycles at a 1C rate, a battery under a 38.50 mT field had a discharge capacity 8.47% higher than a battery with no magnetic field.[3]

Table 2: Performance Enhancement of LiFePO4 Batteries Under a Constant Magnetic Field

Parameter	Test Condition	Performance Change
Kinetic Efficiency	0.5 C Charge Rate + 6 mT Field	+25%
Coulombic Efficiency	0.5 C Charge Rate + 6 mT Field	+5%
Internal Resistance	0.5 C Charge Rate + 6 mT Field	-58%
Kinetic Efficiency	1 C Discharge Rate + 3 mT Field	+2.6%
Coulombic Efficiency	1 C Discharge Rate + 3 mT Field	+8.4%
Internal Resistance	1 C Discharge Rate + 3 mT Field	-26%

Data from a study on IFR 26650 LiFePO₄ batteries, showing significant improvements in efficiency and reduction in internal resistance when a magnetic field is applied during charging and discharging.[5]

Table 3: Capacity of Li₃(V_{0.9}Fe_{0.1})₂(PO₄)₃/C Battery With and Without External Magnetic Field

C-Rate	Average Discharge Capacity (mAh/g) @ 0 mT	Average Discharge Capacity (mAh/g) @ 150 mT
0.1 C	371.83	353.00 (after 45 cycles)
0.2 C	338.56	331.11
0.5 C	301.99	301.07
1 C	277.63	278.48
2 C	258.91	260.65
5 C	241.98	244.60

Data interpreted from charge-discharge tests on a magnetic ion-doped battery material. While the initial capacity at a low C-rate was higher without the field, the battery tested under the 150 mT magnetic field exhibited a lower decay rate over 45 cycles and slightly better performance at higher C-rates (1-5C).[6]

Experimental Protocols

Reproducibility and standardization are critical in this field. Below are summaries of the methodologies used in the cited studies to quantify the influence of magnetic fields.

Protocol 1: Charge-Discharge Performance Testing of 18650 Li-ion Batteries

- **System Construction:** The experimental setup consists of three main components: a 18650 lithium-ion battery, a MACCOR battery charge-discharge test system, and a DC magnetic field generation system (e.g., a Helmholtz coil). The entire apparatus is placed within a thermostat to maintain a constant ambient temperature of 25 °C.[4]
- **Magnetic Field Generation:** A uniform DC magnetic field is generated by the Helmholtz coil. The magnetic induction intensity is controlled by adjusting the input current to the coil (e.g., 1 A, 5 A, and 10 A to produce fields of 3.95 mT, 19.75 mT, and 39.5 mT, respectively).[4]
- **Baseline Measurement (No Magnetic Field):**

- The battery is subjected to standard charge-discharge cycles at various rates (e.g., 1/3 C, 1/2 C, and 1 C).
- For charging, a constant current-constant voltage (CC-CV) method is used. The battery is charged at a constant current until the voltage reaches its upper limit (e.g., 4.2 V), then held at that voltage until the charge current drops below a set threshold (e.g., 0.05 C).[4]
- For discharging, the battery is discharged at a constant current until its voltage drops to the cut-off limit (e.g., 2.75 V).[3]
- The battery is allowed to rest for 1 hour between charge and discharge steps to stabilize. The cycle is repeated three times, with the data from the third cycle used for analysis.[4]
- Measurement with Magnetic Field: The battery is placed in the center of the magnetic field generation system. The entire charge-discharge testing protocol from step 3 is repeated under various magnetic field strengths.[4]
- Data Acquisition: Key parameters such as voltage, current, charge/discharge capacity (Ah), and charge/discharge energy (Wh) are continuously monitored and recorded by the battery test system.[4]

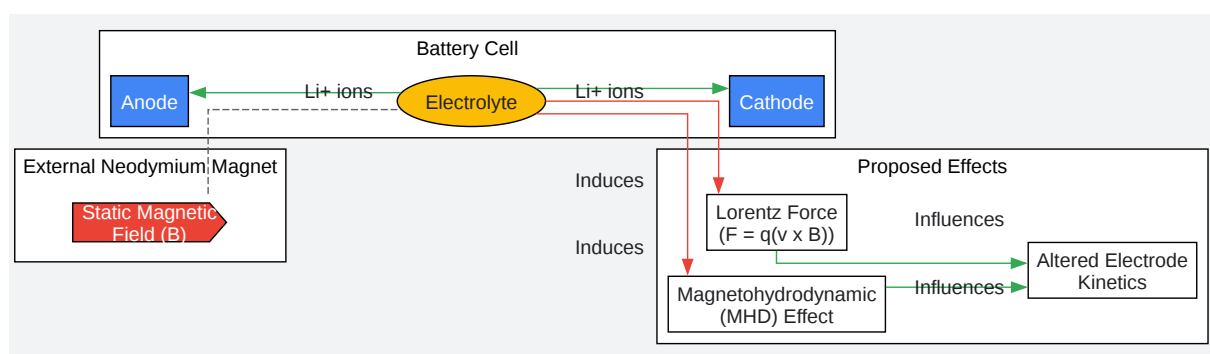
Protocol 2: Performance and Durability Testing of LiFePO₄ Batteries

- Experimental Design: This protocol assesses three key parameters: kinetic efficiency, coulombic efficiency, and internal resistance. The factors varied are the charge/discharge rate, the magnetic field strength (e.g., 0 mT, 3 mT, 6 mT), and the process (charging vs. discharging).[5]
- Test Setup: An experimental device is constructed to test an IFR 26650 LiFePO₄ battery while applying a constant, uniform magnetic field.
- Procedure: The battery is cycled through various charge and discharge rates under different magnetic field strengths.
- Analysis: The collected data is analyzed to determine the optimal conditions for charging and discharging that maximize efficiency and minimize internal resistance, thereby improving

performance and durability.[5]

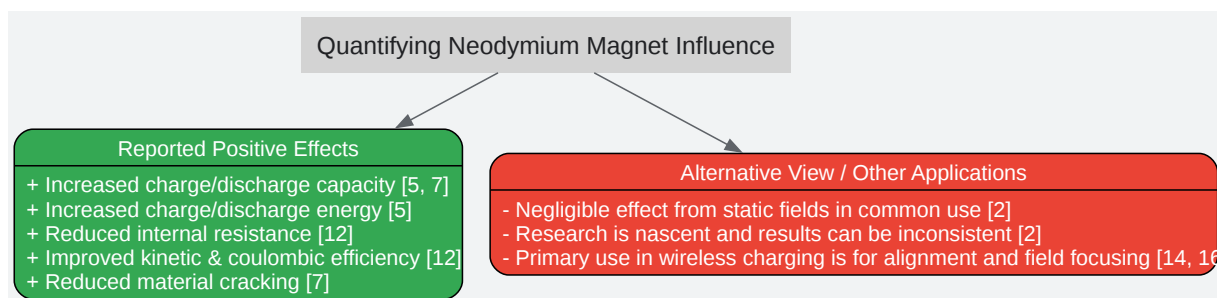
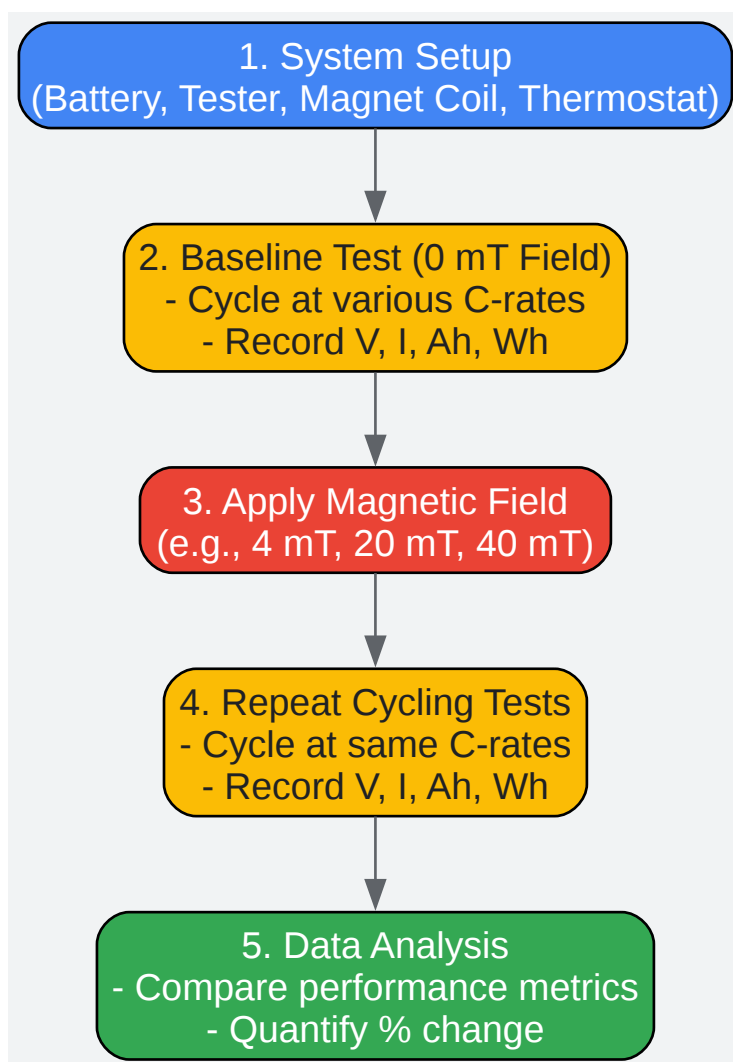
Visualizing the Mechanisms and Processes

To better understand the theoretical interactions and experimental procedures, the following diagrams were generated using Graphviz.



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Caption: Theoretical influence of a magnetic field on ion transport in a battery.



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- To cite this document: BenchChem. [A Comparative Guide to the Influence of Neodymium Magnets on Battery Charging Systems]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10815414/docs#a-comparative-guide-to-the-influence-of-neodymium-magnets-on-battery-charging-systems>]

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